

An In-depth Technical Guide to the Physical Properties of 1,3-Dipropylbenzene

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Compound of Interest

Compound Name: 1,3-Dipropylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the boiling and melting points of **1,3-Dipropylbenzene** (also known as 1,3-di-n-propylbenzene). The document summarizes its key physical properties, outlines the standard experimental protocols for their determination, and presents a logical visualization of the compound's physical states as a function of temperature.

Physical Properties Data

1,3-Dipropylbenzene is an aromatic hydrocarbon. Its physical state and phase transitions are critical parameters in various laboratory and industrial applications, influencing reaction conditions, purification methods, and storage requirements.

Property	Value	Notes
Boiling Point	215 °C	At standard atmospheric pressure.
Melting Point	Data not readily available	The compound exists as a liquid at room temperature. For comparison, its isomer 1,3-diisopropylbenzene has a reported melting point of approximately -63 °C.[1]
Molecular Formula	C ₁₂ H ₁₈	
Molar Mass	162.27 g/mol	
Density	0.914 g/mL	

Experimental Protocols for Determination

The determination of boiling and melting points is fundamental to characterizing a pure chemical substance. The following are standard methodologies employed for these measurements.

1. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially with small sample volumes, micro-reflux or distillation methods are common.

- **Simple Distillation Method:** This technique is suitable when a sufficient quantity of the liquid is available. The liquid is heated in a distillation flask, and the temperature of the vapor that is in equilibrium with the boiling liquid is measured. This stable temperature reading, observed as the vapor condenses and is collected, represents the boiling point.[1]
- **Micro-Boiling Point (Micro-Reflux) Method:** This is an efficient method for small sample volumes (a few mL).[2]

- Sample Preparation: A small volume (approx. 0.5 mL) of **1,3-Dipropylbenzene** is placed into a small test tube.
- Apparatus Setup: A thermometer is positioned with its bulb suspended about 1 cm above the liquid's surface to measure the vapor temperature. The apparatus is set up for reflux, often using a heating block.
- Heating and Observation: The sample is heated gently. The boiling point is the stable temperature at which a "reflux ring" (the level at which vapor condenses and flows back down) is observed on the walls of the test tube, ensuring the thermometer bulb is enveloped in the vapor.^[2]

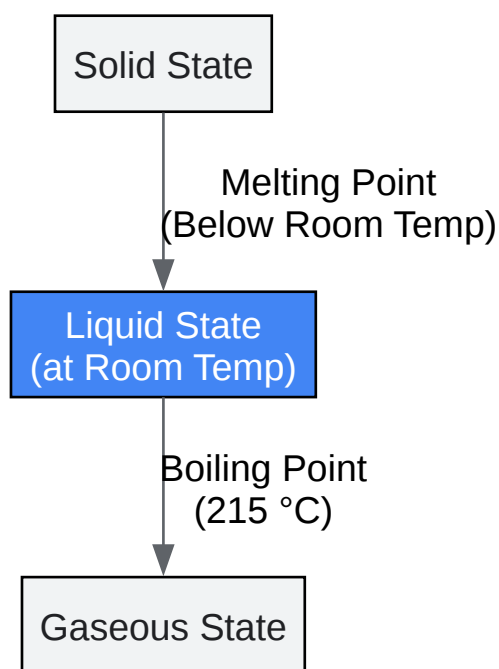
2. Melting Point Determination

While a specific melting point for **1,3-Dipropylbenzene** is not cited, the following capillary method is the standard protocol for determining the melting point of solid organic compounds. A sharp melting point (a narrow range of 0.5-1.0°C) is a strong indicator of a substance's purity.

- Capillary Tube Method:
 - Sample Preparation: A small amount of the finely powdered, dry solid sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
 - Apparatus Setup: The capillary tube is attached to a thermometer or placed in a designated slot in a melting point apparatus (such as a Mel-Temp or Thiele tube).
 - Heating and Observation: The sample is heated at a controlled, slow rate (approximately 1-2°C per minute) as it approaches the expected melting point.
 - Recording the Range: Two temperatures are recorded: the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the reported melting point.

Logical Workflow and Visualizations

The physical state of **1,3-Dipropylbenzene** is directly dependent on its temperature. This relationship can be visualized as a linear progression through its primary physical states.



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Caption: State transitions of **1,3-Dipropylbenzene** with temperature.

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References

- 1. 1,3-DIISOPROPYLBENZENE CAS#: 99-62-7 [m.chemicalbook.com]
- 2. 1,3-Diisopropylbenzene - Wikipedia [en.wikipedia.org]
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